

Isocalophylic Acid: A Technical Overview of its Physicochemical Properties and Biological Activities

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Compound of Interest

Compound Name: *Isocalophylic acid*

Cat. No.: B1231181

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isocalophylic acid, a natural compound isolated from plants of the *Calophyllum* genus, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the molecular formula and weight of **isocalophylic acid**, alongside a summary of its reported biological activities. While specific mechanistic details and in-depth experimental protocols for **isocalophylic acid** are not extensively documented in publicly available literature, this document consolidates the existing knowledge and draws parallels from closely related compounds to offer a foundational understanding for research and development professionals.

Physicochemical Properties

A clear understanding of the fundamental physicochemical properties of a compound is paramount for any research endeavor. The key identifiers for **isocalophylic acid** are summarized in the table below.

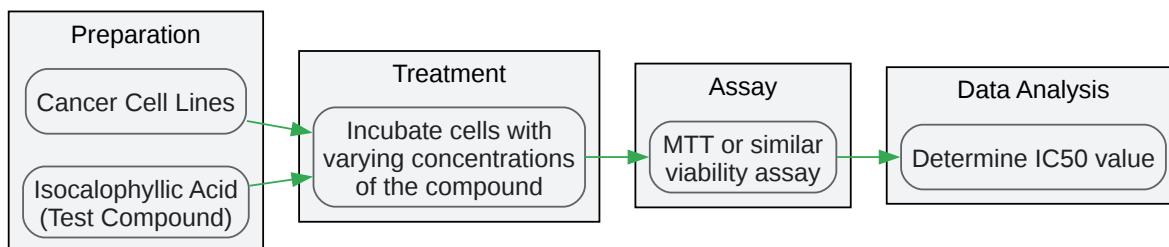
Property	Value	Citation(s)
Molecular Formula	C ₂₅ H ₂₄ O ₆	[1] [2]
Molecular Weight	420.45 g/mol	[1]
IUPAC Name	(Z)-3-[(2R,3S)-5-hydroxy-2,3,8,8-tetramethyl-4-oxo-2,3-dihydropyrano[2,3-h]chromen-6-yl]-3-phenylprop-2-enoic acid	[1] [2]
CAS Number	157810-76-9	[1]

Reported Biological Activities

Isocalophylic acid has been reported to exhibit a range of biological activities, primarily in the realms of antimicrobial and cytotoxic effects. It is often found in combination with calophylic acid, and studies on extracts from its source, *Calophyllum inophyllum*, have revealed a broad spectrum of pharmacological properties, including anti-inflammatory and antioxidant activities.

Cytotoxic Activity

While specific studies detailing the cytotoxic mechanism of **isocalophylic acid** are limited, it has been identified as a cytotoxic agent. The general workflow for assessing the cytotoxic potential of a natural compound like **isocalophylic acid** is depicted below.



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Figure 1. A generalized workflow for determining the in vitro cytotoxicity of a compound.

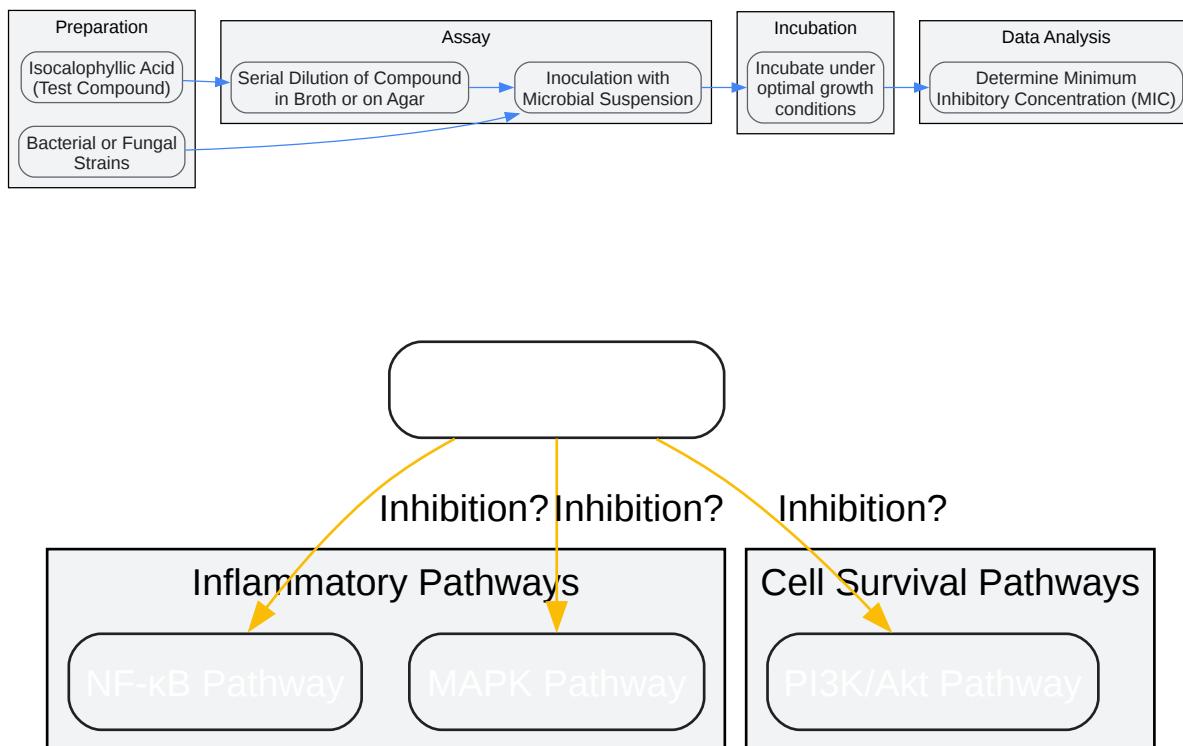
A common experimental protocol to determine the cytotoxicity of a natural compound involves the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Experimental Protocol: MTT Assay for Cytotoxicity

- Cell Seeding: Plate cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of **isocalophylllic acid**, typically in a logarithmic dilution series. Include a vehicle control (e.g., DMSO) and a positive control (a known cytotoxic drug).
- Incubation: Incubate the treated cells for a specified period, commonly 24, 48, or 72 hours, under standard cell culture conditions (37°C, 5% CO₂).
- MTT Addition: After the incubation period, add MTT solution to each well and incubate for an additional 2-4 hours. During this time, viable cells with active mitochondrial dehydrogenases will convert the soluble yellow MTT into insoluble purple formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or a specialized buffer) to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the resulting colored solution using a microplate reader at a wavelength of approximately 570 nm.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. The half-maximal inhibitory concentration (IC₅₀) value, which is the concentration of the compound that inhibits cell growth by 50%, can then be determined by plotting a dose-response curve.

Antimicrobial Activity

Isocalophylllic acid has also been identified as an antimicrobial agent. The evaluation of antimicrobial activity typically involves determining the minimum inhibitory concentration (MIC) of the compound against various microbial strains.



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References

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